

# Rhenium heptafluoride vs tungsten hexafluoride properties

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## Compound of Interest

Compound Name: *Rhenium heptafluoride*

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An Objective Comparison of **Rhenium Heptafluoride** and Tungsten Hexafluoride for Advanced Research Applications

This guide provides a comprehensive comparison of the properties, reactivity, and handling of **Rhenium heptafluoride** ( $\text{ReF}_7$ ) and Tungsten hexafluoride ( $\text{WF}_6$ ). The information is intended for researchers, scientists, and professionals in drug development and other advanced technology fields where high-valence metal fluorides are of interest.

## Introduction

**Rhenium heptafluoride** and tungsten hexafluoride are both heavy metal fluorides with high oxidation states, but they exhibit significant differences in their physical and chemical properties.  $\text{ReF}_7$  is notable for being the only thermally stable metal heptafluoride, while  $\text{WF}_6$  is a critical material in the semiconductor industry.<sup>[1][2]</sup> Understanding their distinct characteristics is crucial for their safe and effective application in research and industrial processes.

## Data Presentation: Physical and Chemical Properties

A summary of the key quantitative data for  $\text{ReF}_7$  and  $\text{WF}_6$  is presented in the table below for easy comparison.

| Property              | Rhenium Heptafluoride<br>(ReF <sub>7</sub> )                                | Tungsten Hexafluoride<br>(WF <sub>6</sub> )                                  |
|-----------------------|---|--|
| Molecular Formula     | ReF <sub>7</sub> <sup>[3]</sup>   | WF <sub>6</sub>  |
| Molar Mass            | 319.196 g/mol <sup>[4]</sup>  | 297.83 g/mol <sup>[5]</sup>  |
| Appearance            | Bright yellow crystalline solid <sup>[4]</sup><br><sup>[6]</sup>            | Colorless gas or light yellow<br>liquid <sup>[5]</sup> <sup>[7]</sup>        |
| Melting Point         | 48.3 °C <sup>[4]</sup> <sup>[6]</sup>                                       | 2.3 °C <sup>[5]</sup>  |
| Boiling Point         | 73.72 °C <sup>[4]</sup>   | 17.5 °C <sup>[5]</sup>   |
| Density (Solid)       | 4.3 g/cm <sup>3</sup>   | 3.99 g/cm <sup>3</sup> (at 2.3 °C)   |
| Density (Liquid)      | Not readily available   | 3.44 g/cm <sup>3</sup> (at 15 °C) <sup>[5]</sup> <sup>[8]</sup>              |
| Density (Gas)         | Not applicable at STP   | ~13 kg/m <sup>3</sup> (densest known<br>gas at STP) <sup>[1]</sup>           |
| Molecular Geometry    | Distorted pentagonal<br>bipyramidal <sup>[2]</sup> <sup>[4]</sup>           | Octahedral <sup>[1]</sup> <sup>[5]</sup>                                     |
| W/Re-F Bond Length    | 1.84-1.89 Å <sup>[9]</sup>  | 183.2 pm <sup>[5]</sup> <sup>[8]</sup>                                       |
| Reactivity with Water | Reacts to form perrhenic acid<br>(HReO <sub>4</sub> ) and HF <sup>[2]</sup> | Reacts to form tungsten<br>trioxide (WO <sub>3</sub> ) and HF <sup>[1]</sup> |
| Primary Use           | Precursor in fluorine<br>chemistry <sup>[6]</sup>                           | Chemical vapor deposition of<br>tungsten films <sup>[1]</sup>                |

## Molecular Structure and Reactivity

**Rhenium heptafluoride** adopts a distorted pentagonal bipyramidal geometry, a unique structure for a thermally stable metal heptafluoride.<sup>[2]</sup><sup>[4]</sup> In contrast, tungsten hexafluoride has a highly symmetrical octahedral geometry.<sup>[1]</sup><sup>[5]</sup> This difference in structure contributes to their differing physical properties, such as melting and boiling points.

Both compounds are highly reactive towards water, a critical consideration for their handling and storage.<sup>[1]</sup><sup>[6]</sup> The hydrolysis of ReF<sub>7</sub> yields perrhenic acid and hydrofluoric acid, while WF<sub>6</sub> hydrolysis produces tungsten trioxide and hydrofluoric acid.<sup>[1]</sup><sup>[2]</sup><sup>[6]</sup> The production of highly

corrosive HF upon contact with moisture necessitates stringent safety protocols for both compounds.[6][10]

## Experimental Protocols

### Synthesis of Rhenium Heptafluoride

The laboratory synthesis of **Rhenium heptafluoride** is typically achieved through the direct fluorination of rhenium metal at elevated temperatures.[2][6]

Equation:  $2\text{Re} + 7\text{F}_2 \rightarrow 2\text{ReF}_7$ [2][6]

Methodology:

- Place high-purity rhenium metal powder in a nickel or Monel reactor.
- Heat the reactor to a temperature between 400 °C and 450 °C.[6]
- Introduce an excess of fluorine gas into the reactor at a pressure of 2 to 5 atm.
- Maintain the reaction conditions until the conversion is complete.
- Purify the resulting  $\text{ReF}_7$  by vacuum sublimation at 50 °C to separate it from unreacted rhenium and lower fluorides.[6]

### Synthesis of Tungsten Hexafluoride

Tungsten hexafluoride is commercially produced by the direct reaction of fluorine gas with tungsten powder.[1]

Equation:  $\text{W} + 3\text{F}_2 \rightarrow \text{WF}_6$ [1]

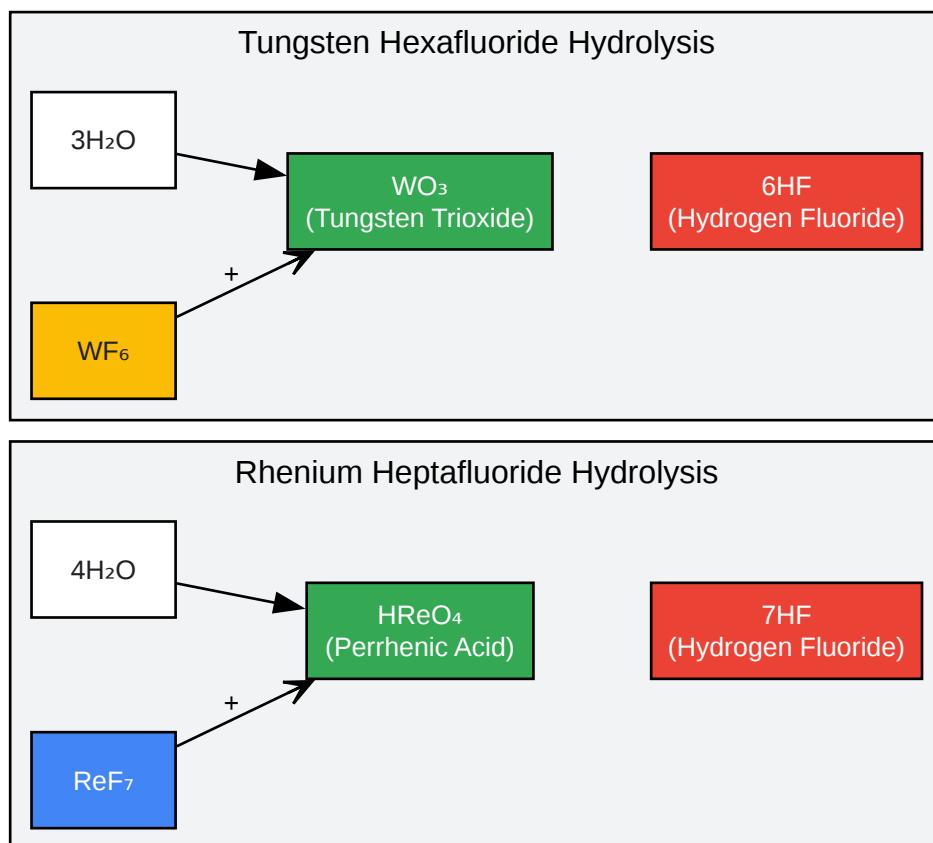
Methodology:

- Place high-purity tungsten powder in a heated reactor.
- Introduce fluorine gas into the reactor.
- Maintain the exothermic reaction at a temperature between 350 and 400 °C.[1]

- The gaseous  $\text{WF}_6$  product is then separated from impurities, such as tungsten oxyfluoride ( $\text{WO}_4$ ), by distillation.[1]

## Visualization of Hydrolysis Reactions

The following diagram illustrates the distinct hydrolysis pathways of **Rhenium heptafluoride** and Tungsten hexafluoride.



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Caption: Comparative hydrolysis pathways of  $\text{ReF}_7$  and  $\text{WF}_6$ .

## Safety and Handling

Both **Rhenium heptafluoride** and Tungsten hexafluoride are hazardous materials that require specialized handling procedures.

### Rhenium Heptafluoride:

- As a corrosive solid, skin and eye contact should be avoided.[11]
- It reacts with water, so it must be handled in a dry atmosphere, for instance, in a glovebox.[6]
- Appropriate personal protective equipment (PPE), including gloves and eye/face protection, is mandatory.[11]

Tungsten Hexafluoride:

- WF<sub>6</sub> is a toxic and corrosive gas that is heavier than air.[1][10]
- It reacts violently with water to produce hydrofluoric acid, which can cause severe burns to the skin, eyes, and respiratory tract.[1][10]
- Handling should be conducted in a well-ventilated fume hood or glovebox.[10]
- Self-contained breathing apparatus (SCBA) and chemical-resistant clothing are required when working with WF<sub>6</sub>.[10][12]
- Storage vessels should have Teflon gaskets due to the formation of HF upon reaction with moisture.[1]

## Conclusion

**Rhenium heptafluoride** and Tungsten hexafluoride are valuable reagents in their respective fields of application. ReF<sub>7</sub>'s unique status as a stable heptafluoride makes it a subject of academic and research interest, particularly in fundamental inorganic and fluorine chemistry. WF<sub>6</sub>, on the other hand, is an indispensable industrial chemical, crucial for the fabrication of modern electronics due to its role in producing high-purity tungsten films.[1][13] The choice between these two compounds will be dictated by the specific chemical and physical properties required for a given application. A thorough understanding of their reactivity and strict adherence to safety protocols are paramount for their use.

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## References

- 1. Tungsten hexafluoride - Wikipedia [en.wikipedia.org]
- 2. wikipedia.nucleos.com [wikipedia.nucleos.com]
- 3. Rhenium heptafluoride | F7Re | CID 123369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Rhenium heptafluoride - Wikipedia [en.wikipedia.org]
- 5. grokipedia.com [grokipedia.com]
- 6. webqc.org [webqc.org]
- 7. Tungsten hexafluoride | F6W | CID 522684 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Tungsten(VI) Fluoride-Tungsten Compound Manufacturer and Supplier-Chinatungsten Online [tungsten-powder.com]
- 9. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 10. Environmental and Safety Considerations in WF6 Handling: Best Practices for Industrial Sites - China Isotope Development [asiaisotopeintl.com]
- 11. chembk.com [chembk.com]
- 12. sds.chemtel.net [sds.chemtel.net]
- 13. buffalotungsten.com [buffalotungsten.com]
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